

# Essential Safety and Logistical Guide for Handling N-(4-methoxyphenyl)Glycine

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: **N-(4-methoxyphenyl)Glycine**

Cat. No.: **B182500**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **N-(4-methoxyphenyl)Glycine** (CAS: 22094-69-5), ensuring laboratory safety and regulatory compliance.

This document provides crucial procedural guidance for minimizing risk and establishing safe laboratory practices when working with **N-(4-methoxyphenyl)Glycine**. The following protocols are designed to be implemented as a standard operating procedure to ensure the well-being of all personnel.

## Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to prevent skin, eye, and respiratory exposure. The following table summarizes the required PPE for handling **N-(4-methoxyphenyl)Glycine**.

Protection Type	Recommended Equipment	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles conforming to EU EN166 or US NIOSH standards.	Protects against airborne particles and potential splashes, which can cause serious eye irritation.
Skin Protection	- Gloves: Chemical-resistant nitrile gloves. - Lab Coat: Standard laboratory coat.	Prevents direct skin contact, which may cause irritation. <a href="#">[1]</a> Nitrile gloves provide adequate protection against many chemicals.
Respiratory Protection	Not generally required under normal laboratory conditions with adequate ventilation. A NIOSH-approved particulate respirator (e.g., N95) may be necessary if dust generation is significant.	The primary method of exposure control is through engineering controls like a fume hood.

## Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is critical for the safe handling of **N-(4-methoxyphenyl)Glycine**.

- Preparation and Engineering Controls:
  - Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood, especially when weighing or transferring the solid material.
  - Ensure that an eyewash station and safety shower are readily accessible.
- Donning PPE:
  - Before handling the chemical, put on all required PPE as outlined in the table above.

- Handling the Chemical:
  - When weighing the solid, use a balance inside the fume hood or in a ventilated balance enclosure to minimize dust dispersion.
  - When preparing solutions, add the solid **N-(4-methoxyphenyl)Glycine** to the solvent slowly to avoid splashing.
  - Avoid any direct contact with the skin, eyes, and clothing.
- Post-Handling:
  - Thoroughly wash hands with soap and water after handling is complete.
  - Clean all contaminated surfaces.
- Doffing PPE:
  - Remove gloves first, using the proper technique to avoid skin contact with the outer surface.
  - Remove the lab coat, followed by eye protection.

## Disposal Plan

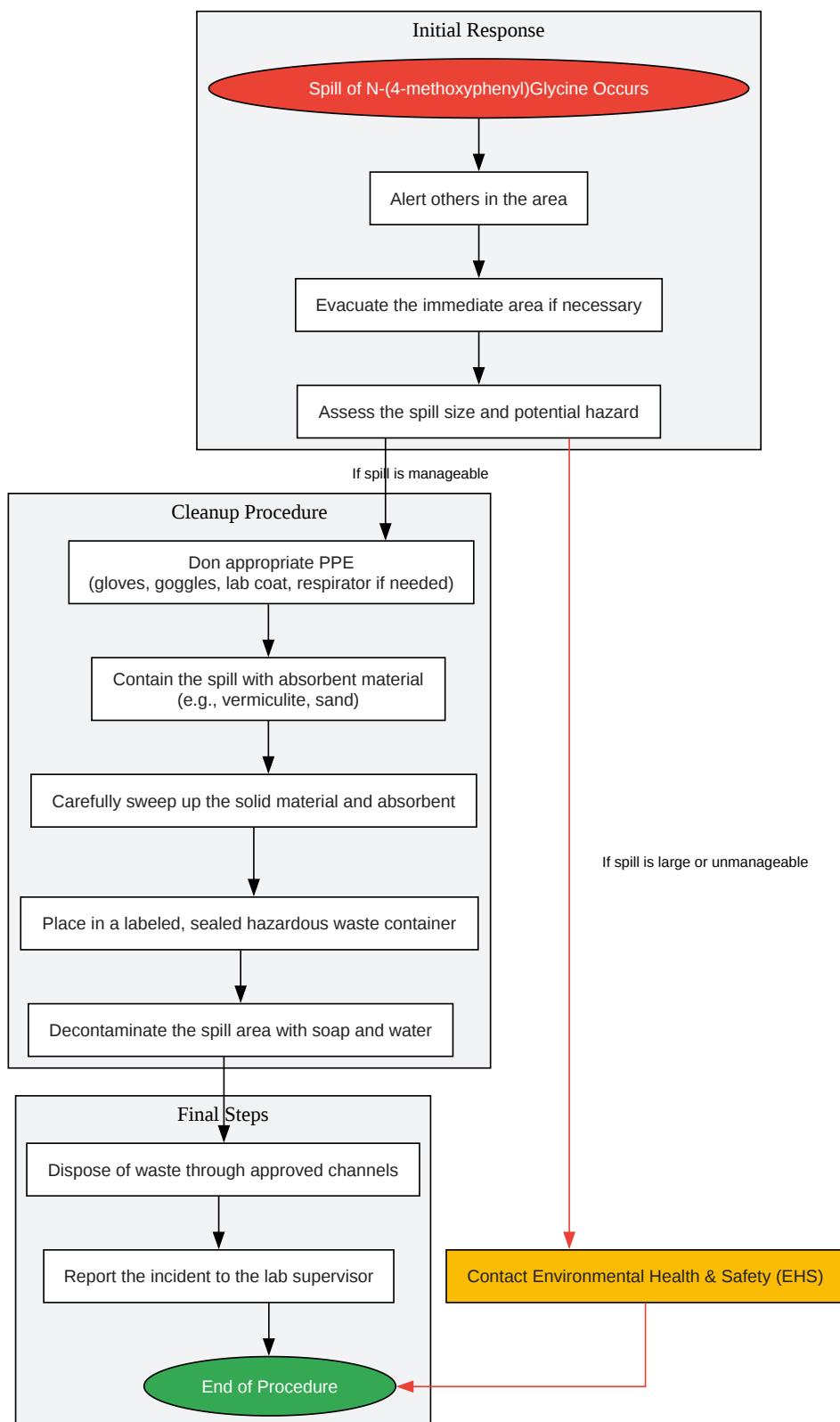
Proper disposal of **N-(4-methoxyphenyl)Glycine** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Classification: This material should be handled as chemical waste.
- Containment:
  - Collect waste solid and any contaminated disposables (e.g., gloves, weighing paper) in a designated, properly labeled, and sealed container.
  - Solutions containing **N-(4-methoxyphenyl)Glycine** should be collected in a labeled, sealed, and appropriate solvent waste container.

- Disposal Method:
  - Dispose of the chemical waste through a licensed professional waste disposal service.[[2](#)][[3](#)]
  - One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[[2](#)][[3](#)]
  - Never dispose of **N-(4-methoxyphenyl)Glycine** down the drain or in the general trash.

## Emergency Procedures: Chemical Spill Response

In the event of a spill, immediate and appropriate action is crucial to mitigate any potential hazards.

[Click to download full resolution via product page](#)

Caption: Workflow for responding to a spill of **N-(4-methoxyphenyl)Glycine**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. aksci.com [aksci.com]
- 2. scribd.com [scribd.com]
- 3. international.skcinc.com [international.skcinc.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Guide for Handling N-(4-methoxyphenyl)Glycine]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b182500#personal-protective-equipment-for-handling-n-4-methoxyphenyl-glycine>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

